

Physical properties of Benzyl N-(2-hydroxyethyl)carbamate (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl N-(2-hydroxyethyl)carbamate

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Physical Properties of Benzyl N-(2-hydroxyethyl)carbamate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **Benzyl N-(2-hydroxyethyl)carbamate**, a key intermediate in pharmaceutical synthesis. The information is presented to support research, development, and quality control activities.

Core Physical Properties

Benzyl N-(2-hydroxyethyl)carbamate is a white powder at room temperature.^[1] Its primary physical characteristics, melting point and solubility, are crucial for its handling, reaction setup, and purification.

Data Presentation

The following tables summarize the available quantitative data for the physical properties of **Benzyl N-(2-hydroxyethyl)carbamate**.

Property	Value	Source
Melting Point	58-60 °C (lit.)	[1] [2] [3]

Solvent	Solubility	Source
Water	Soluble	[1]
1% Acetic Acid	Soluble	[1]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for measuring the melting point and solubility of **Benzyl N-(2-hydroxyethyl)carbamate**.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. It is a key indicator of purity, with impurities typically causing a depression and broadening of the melting range.

Methodology:

- **Sample Preparation:** A small amount of dry **Benzyl N-(2-hydroxyethyl)carbamate** powder is finely crushed. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently to pack the powder into the closed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus. The apparatus is equipped with a heating block, a thermometer, and a viewing lens.
- **Measurement:**
 - A preliminary, rapid heating is performed to get an approximate melting temperature.

- A second, fresh sample is prepared. The apparatus is heated to a temperature approximately 10-15 °C below the estimated melting point.
- The heating rate is then slowed to 1-2 °C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. Qualitative and quantitative assessments are vital for developing purification methods and formulation strategies.

Methodology (Qualitative):

- Sample Preparation: A small, pre-weighed amount of **Benzyl N-(2-hydroxyethyl)carbamate** (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A known volume of the solvent to be tested (e.g., 1 mL of water) is added to the test tube.
- Observation: The mixture is agitated (e.g., by vortexing) at a controlled temperature. The visual disappearance of the solid indicates solubility. The observation is recorded as soluble, partially soluble, or insoluble.

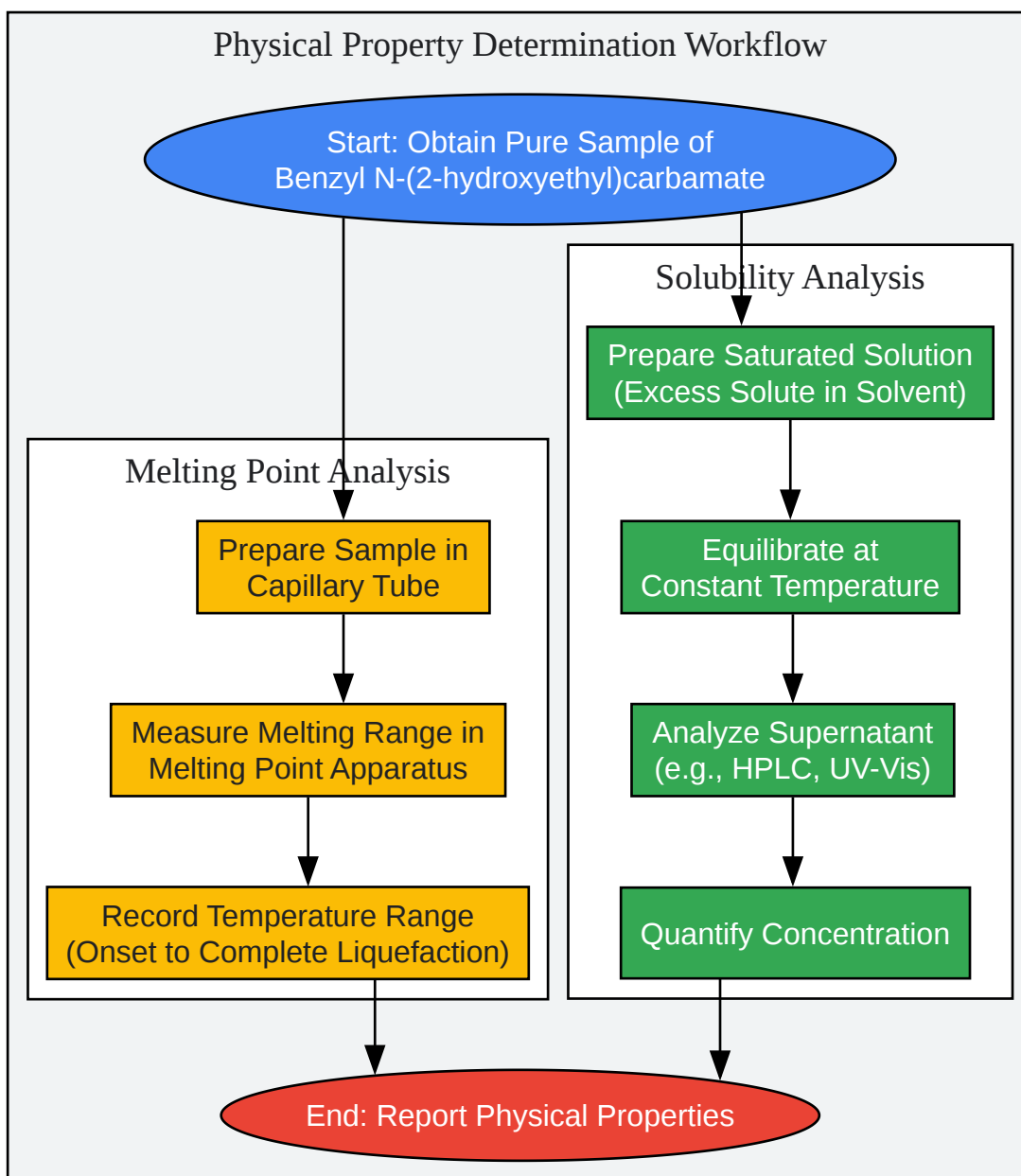
Methodology (Quantitative - Isothermal Saturation Method):

- Sample Preparation: An excess amount of **Benzyl N-(2-hydroxyethyl)carbamate** is added to a known volume of the solvent in a sealed container.

- **Equilibration:** The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- **Sample Analysis:**
 - The undissolved solid is separated from the solution by filtration or centrifugation.
 - A known volume of the clear, saturated solution is carefully removed.
 - The concentration of the dissolved **Benzyl N-(2-hydroxyethyl)carbamate** in the aliquot is determined using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy, against a calibration curve of known concentrations.
- **Calculation:** The solubility is then expressed in terms of mass per unit volume (e.g., mg/mL) or molarity (mol/L).

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the determination of the physical properties of **Benzyl N-(2-hydroxyethyl)carbamate**.



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Caption: Experimental workflow for determining physical properties.

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- To cite this document: BenchChem. [Physical properties of Benzyl N-(2-hydroxyethyl)carbamate (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104591#physical-properties-of-benzyl-n-2-hydroxyethyl-carbamate-melting-point-solubility]

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